

Benzene-1,4-dicarbonyl difluoride CAS number and molecular structure

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Compound of Interest

Compound Name: *Benzene-1,4-dicarbonyl difluoride*

Cat. No.: *B167400*

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An In-depth Technical Guide to Benzene-1,4-dicarbonyl Difluoride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Benzene-1,4-dicarbonyl difluoride**, also known as terephthaloyl fluoride. Due to the limited availability of direct data on this specific compound, this guide also draws upon the well-documented properties and reactions of the analogous compound, terephthaloyl chloride, and the general chemistry of acyl fluorides.

Molecular Structure and Identification

Benzene-1,4-dicarbonyl difluoride is an acyl fluoride derivative of terephthalic acid. Its molecular structure consists of a central benzene ring substituted at the 1 and 4 positions with carbonyl fluoride groups.

Molecular Formula: $C_8H_4F_2O_2$

Molecular Weight: 170.12 g/mol

While a specific CAS Registry Number for **Benzene-1,4-dicarbonyl difluoride** is not readily available in public databases, the CAS number for the analogous dichloride compound, terephthaloyl chloride, is 100-20-9.

Chemical Structure:

Physicochemical Properties

Specific experimental data for the physicochemical properties of **Benzene-1,4-dicarbonyl difluoride** are not widely reported. However, based on the properties of the analogous terephthaloyl chloride and general trends for acyl fluorides, the following properties can be anticipated. Acyl fluorides are generally more stable and less reactive than their chloride counterparts.

Property	Terephthaloyl Chloride (for comparison)	Expected Trend for Terephthaloyl Fluoride
Melting Point	81.5 to 83 °C[1]	Likely to be in a similar range, possibly slightly lower
Boiling Point	265 °C[1]	Expected to be lower due to the higher volatility of acyl fluorides
Density	1.34 g/cm ³ [1]	Expected to be in a similar range
Solubility	Reacts with water; soluble in organic solvents[2]	Expected to be more stable to hydrolysis than the chloride but still reactive; soluble in common organic solvents

Synthesis of Benzene-1,4-dicarbonyl Difluoride

The synthesis of acyl fluorides from carboxylic acids is a well-established transformation in organic chemistry.[3] Several methods can be employed for the preparation of **Benzene-1,4-dicarbonyl difluoride** from terephthalic acid.

A common and effective method for synthesizing acyl fluorides is through the deoxyfluorination of the corresponding carboxylic acid.[4][5] This can be achieved using various fluorinating agents. One such method involves the use of a stable, solid reagent that can be handled more safely than many traditional fluorinating agents.[3]

Reagents and Equipment:

- Terephthalic acid
- A suitable deoxyfluorinating reagent (e.g., (Me₄N)SCF₃, PyFluor, XtalFluor)
- Anhydrous solvent (e.g., dichloromethane, acetonitrile)
- Reaction vessel (round-bottom flask)
- Magnetic stirrer
- Inert atmosphere (e.g., nitrogen or argon)
- Standard glassware for workup and purification (e.g., separatory funnel, rotary evaporator, distillation or crystallization apparatus)

Procedure:

- Under an inert atmosphere, dissolve terephthalic acid in the anhydrous solvent in the reaction vessel.
- Add the deoxyfluorinating reagent to the solution at room temperature.
- Stir the reaction mixture at room temperature or with gentle heating as required, monitoring the reaction progress by a suitable analytical technique (e.g., TLC, GC-MS, or ¹⁹F NMR).
- Upon completion, the reaction mixture is typically worked up by quenching with a mild aqueous solution, followed by extraction with an organic solvent.
- The organic layer is then washed, dried over an anhydrous drying agent (e.g., MgSO₄ or Na₂SO₄), and the solvent is removed under reduced pressure.
- The crude product can be purified by distillation, crystallization, or column chromatography to yield pure **Benzene-1,4-dicarbonyl difluoride**.

For a detailed protocol for a similar transformation, refer to the synthesis of acyl fluorides using (Me₄N)SCF₃ as described by Schoenebeck and colleagues.[\[3\]](#)

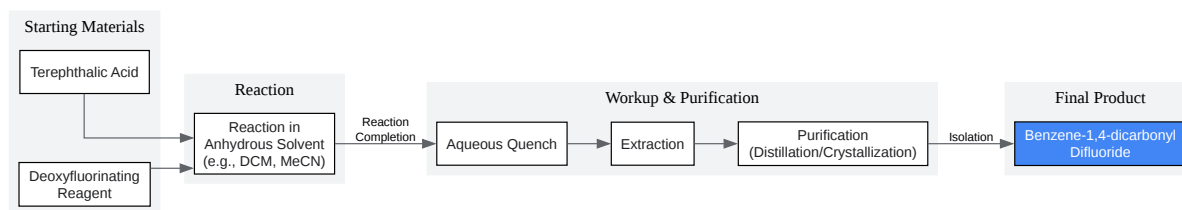
Applications in Research and Development

Acyl dihalides are key monomers in the synthesis of high-performance polymers. Terephthaloyl chloride, for instance, is a precursor to Kevlar.[1] Similarly, **Benzene-1,4-dicarbonyl difluoride** can be expected to be a valuable monomer for the synthesis of fluorinated polyamides and polyesters. The incorporation of fluorine can impart unique properties to these polymers, such as enhanced thermal stability, chemical resistance, and altered optical and dielectric properties.[6]

Acyl fluorides are increasingly recognized as valuable intermediates in the synthesis of complex molecules, including pharmaceuticals.[7][8] Their moderated reactivity compared to acyl chlorides allows for more controlled and selective reactions, which is particularly advantageous in the synthesis of intricate drug candidates.[5] The introduction of fluorine atoms into a molecule is a common strategy in drug design to enhance metabolic stability, binding affinity, and bioavailability. While direct applications of **Benzene-1,4-dicarbonyl difluoride** in drug development are not documented, its potential as a building block for introducing the terephthaloyl moiety into fluorinated drug candidates is significant.

Experimental Workflow: Synthesis of Acyl Fluorides

The following diagram illustrates a generalized workflow for the synthesis of acyl fluorides from carboxylic acids, a key process for obtaining **Benzene-1,4-dicarbonyl difluoride**.

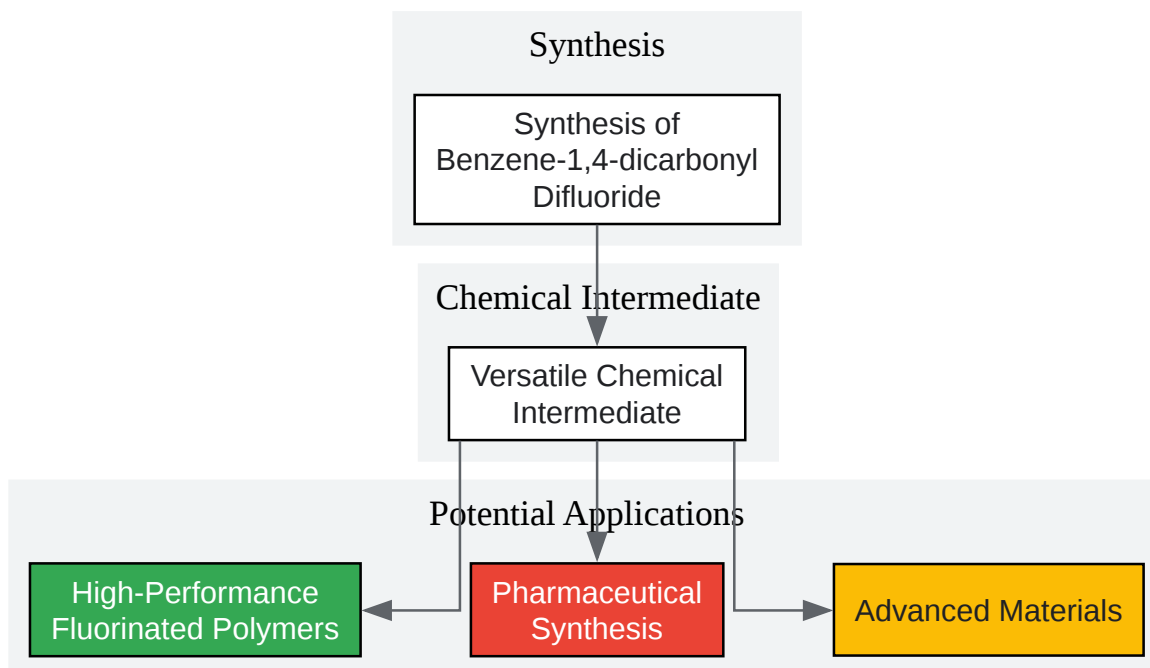


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Caption: Generalized workflow for the synthesis of **Benzene-1,4-dicarbonyl difluoride**.

Logical Relationships in Acyl Fluoride Applications

The following diagram outlines the logical progression from the synthesis of **Benzene-1,4-dicarbonyl difluoride** to its potential applications.



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Caption: Potential application pathways for **Benzene-1,4-dicarbonyl difluoride**.

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